

Essential Safety and Disposal Procedures for FTI-2148

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Compound of Interest

Compound Name: FTI-2148

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This document provides critical guidance on the proper handling and disposal of **FTI-2148**, a potent farnesyltransferase and geranylgeranyltransferase-1 inhibitor. Adherence to these procedures is essential to ensure personnel safety and environmental protection. **FTI-2148** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1].

Key Safety and Hazard Information

A summary of the pertinent safety and hazard data for **FTI-2148** is provided below.

Property	Information
Chemical Name	FTI-2148
CAS Number	251577-09-0
Molecular Formula	C ₂₄ H ₂₈ N ₄ O ₃ S
Molecular Weight	452.57 g/mol
GHS Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.[1]
Storage Conditions	Store powder at -20°C and solutions in solvent at -80°C. Keep container tightly sealed in a cool, well-ventilated area[1][2].
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents[1].

Personal Protective Equipment (PPE)

When handling **FTI-2148** in any form (solid or in solution), the following personal protective equipment (PPE) is mandatory to minimize exposure.

- Eye Protection: Safety goggles with side-shields[1].
- Hand Protection: Chemical-resistant gloves[1][3].
- Body Protection: Impervious clothing, such as a lab coat[1].
- Respiratory Protection: A suitable respirator should be used, especially when handling the powder form to avoid dust and aerosol formation[1][3].

Step-by-Step Disposal Protocol for FTI-2148

The primary directive for the disposal of **FTI-2148** is to consign it to an approved hazardous waste disposal plant[1]. The following steps provide a practical workflow for laboratory personnel.

1. Waste Identification and Segregation:

- All materials contaminated with **FTI-2148**, including unused product, solutions, contaminated labware (e.g., pipette tips, vials), and spill cleanup materials, must be treated as hazardous waste[4][5].
- Segregate **FTI-2148** waste from other laboratory waste streams to prevent incompatible materials from mixing[5][6]. Specifically, keep it separate from strong acids, alkalis, and strong oxidizing or reducing agents[1].

2. Waste Collection and Labeling:

- Collect **FTI-2148** waste in a designated, compatible, and leak-proof container with a tightly fitting screw cap[5][7]. The container should be clearly labeled as "Hazardous Waste"[5][6].
- The label must include the full chemical name "**FTI-2148**," the concentration (if in solution), and the associated hazards (e.g., "Toxic," "Aquatic Hazard")[5][6].

3. Management of Empty Containers:

- Empty containers that previously held **FTI-2148** must be decontaminated before disposal.
- Triple-rinse the empty container with a suitable solvent capable of dissolving **FTI-2148**[1][8][9].
- Collect the rinsate from all three rinses and dispose of it as hazardous waste along with other **FTI-2148** waste[8][10].
- After triple-rinsing, deface or remove the original label on the container, and mark it as "EMPTY" or "MT"[8][9]. The decontaminated container can then be disposed of as regular laboratory glass or plastic waste[1][8].

4. Handling Spills:

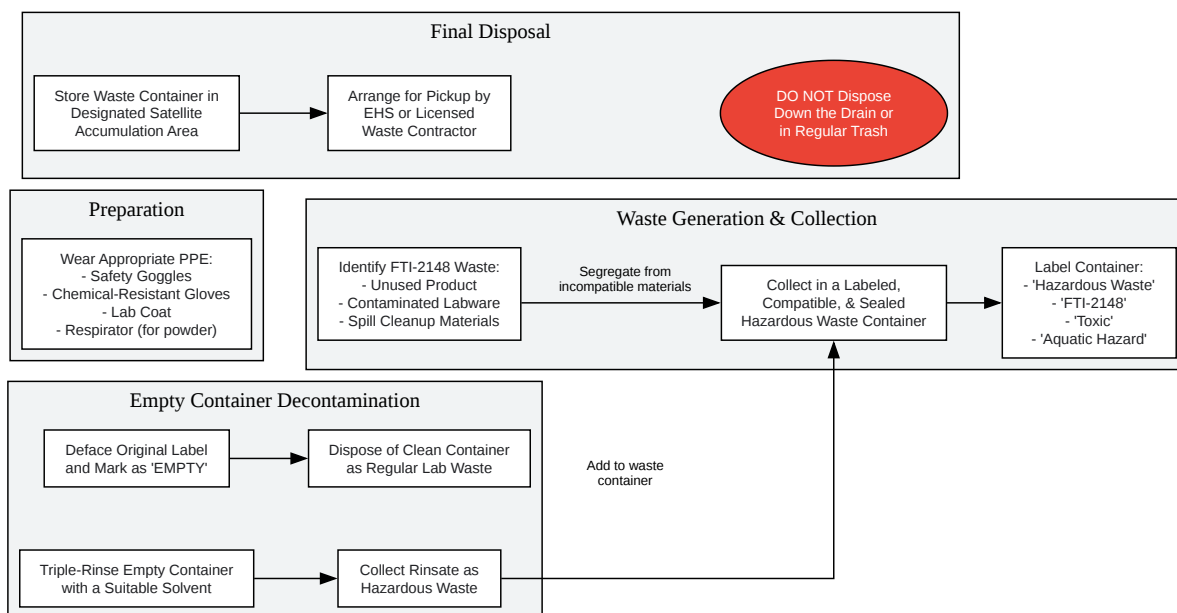
- In the event of a spill, evacuate personnel from the immediate area and ensure adequate ventilation[1].

- Wearing appropriate PPE, absorb the spill with an inert, non-combustible material such as diatomite or universal binders[1].
- Collect the absorbed material and any contaminated surfaces into a sealed container for hazardous waste disposal[1][4].
- Decontaminate the spill area and any equipment by scrubbing with alcohol[1].

5. Final Disposal:

- Store the collected and labeled hazardous waste in a designated satellite accumulation area within the laboratory until it is collected by the institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal contractor[6].
- Do not dispose of **FTI-2148** down the drain or in regular trash under any circumstances due to its high aquatic toxicity[1][4].

FTI-2148 Disposal Workflow



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Caption: Logical workflow for the safe disposal of **FTI-2148**.

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